

Anisoin: A Comprehensive Safety and Handling Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Anisoin

Cat. No.: B085897

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Anisoin, with the chemical formula $C_{16}H_{16}O_4$, is a crystalline solid that appears as a white to light yellow powder.[1][2] Also known by its synonyms, 4,4'-Dimethoxybenzoin and 2-Hydroxy-1,2-bis(4-methoxyphenyl)ethanone, it is utilized in various laboratory applications.[2][3] This technical guide provides an in-depth overview of the safety data and handling precautions for **Anisoin**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Safety Data

The following tables summarize the key physicochemical properties and safety information for **Anisoin**, compiled from various safety data sheets.

Table 1: Physicochemical Properties of **Anisoin**

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₆ O ₄	[2] [4]
Molar Mass	272.3 g/mol	[4] [5]
Appearance	White to yellow powder/solid	[1] [4]
Odor	Odorless	[1] [2]
Melting Point	108-114 °C (226.4-237.2 °F)	[1] [4]
Boiling Point	335.35°C (rough estimate)	[4]
Flash Point	171 °C (339.8 °F)	[4]
Solubility	Soluble in water, ethanol, and acetone.	[4] [6]
Storage Temperature	Store below +30°C.	[4] [5]

Table 2: Toxicological and Hazard Data

Parameter	Information	Source(s)
Acute Toxicity	No acute toxicity information is available for this product. The toxicological properties have not been fully investigated.[1] [2] 100% of the mixture consists of ingredient(s) of unknown toxicity.	[1][2]
Skin Corrosion/Irritation	No data available.	[2]
Serious Eye Damage/Irritation	No data available.	
Respiratory or Skin Sensitization	No information available.	[1]
Carcinogenicity	Not listed as a carcinogen by any agency.	[1]
GHS Classification	This chemical is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).	[1][3]

Experimental Protocols

While specific experimental protocols for determining the safety parameters of **Anisoïn** are not detailed in the provided safety data sheets, standard methodologies are employed for such assessments. These typically include:

- **Melting Point Determination:** A calibrated melting point apparatus would be used, following a standardized procedure such as those outlined by the United States Pharmacopeia (USP) or the Organisation for Economic Co-operation and Development (OECD) Guideline 102.
- **Solubility Testing:** The solubility would be determined by adding incremental amounts of **Anisoïn** to a fixed volume of the solvent (water, ethanol, acetone) at a specified temperature, with agitation, until no more solute dissolves, as per OECD Guideline 105.

- **Flash Point Measurement:** A closed-cup method, such as the Pensky-Martens closed-cup tester (ASTM D93), would likely be used to determine the flash point, which is a measure of the flammability of a volatile substance.

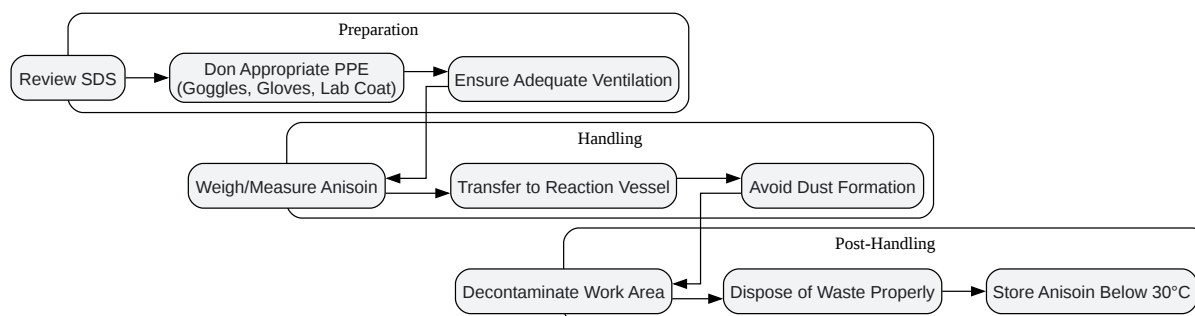
Handling and Emergency Procedures

Proper handling and emergency preparedness are crucial when working with any chemical, including **Anisoïn**. The following sections outline the necessary precautions and response measures.

Personal Protective Equipment (PPE) and Engineering Controls

- **Engineering Controls:** Ensure adequate ventilation in areas where **Anisoïn** is handled.^{[2][7]} This can be achieved through the use of local exhaust ventilation.^[7]
- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][3]}
- **Skin and Body Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^{[1][3]} Inspect gloves before use and remove them with care to avoid skin contamination.^[2]
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, no protective equipment is typically needed.^{[1][3]} If dust formation is a concern, a particle filter respirator may be used.^[1]

A logical workflow for ensuring safety during the handling of **Anisoïn** is presented in the following diagram.



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Caption: Workflow for Safe Handling of **Anisoin**.

First Aid Measures

In the event of exposure to **Anisoin**, the following first aid measures should be taken:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[\[1\]](#)
- Ingestion: Clean mouth with water and get medical attention. Never give anything by mouth to an unconscious person.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1][3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[1][2]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][3]

Accidental Release Measures

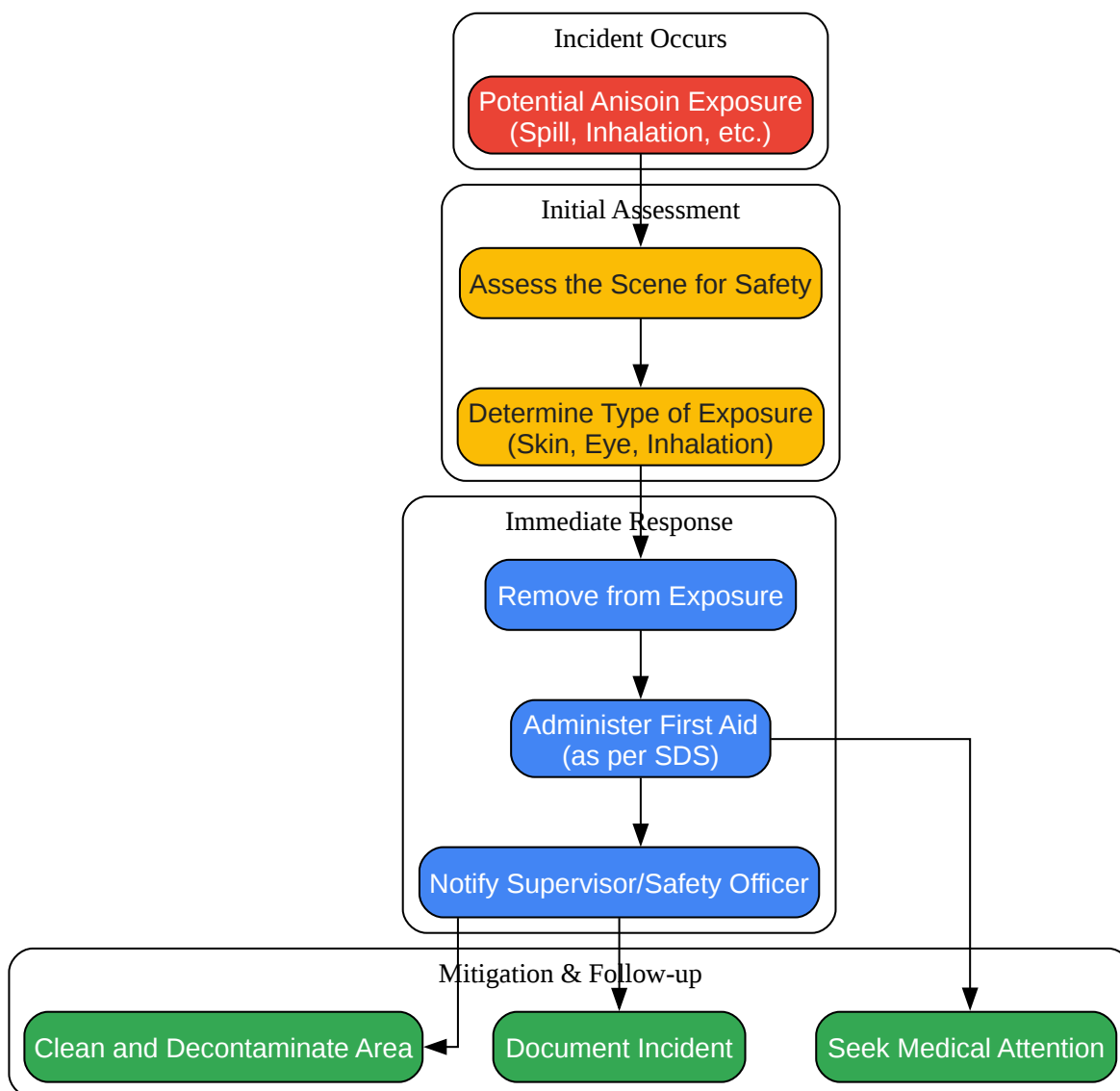
- Personal Precautions: Ensure adequate ventilation and use personal protective equipment. [1][3] Avoid dust formation.[7]
- Environmental Precautions: Do not let the product enter drains.[7][8]
- Containment and Cleanup: Sweep up and shovel the spilled material into suitable containers for disposal.[1][8]

Stability and Reactivity

- Chemical Stability: **Anisoil** is stable under normal conditions.[1]
- Conditions to Avoid: Avoid dust formation and incompatible products.[2][3] Extremes of temperature and direct sunlight should also be avoided.
- Incompatible Materials: Keep away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[1][2]
- Hazardous Decomposition Products: When heated to decomposition, it may produce carbon oxides.[7]

Hazard Response and Mitigation Workflow

The following diagram illustrates a general workflow for assessing and responding to a potential hazard involving **Anisoil** in a laboratory setting.



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